

Structural Analysis & Comparative Profiling: 2,4-Dibromo-1H-benzo[d]imidazole

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Compound of Interest

Compound Name: 2,4-Dibromo-1H-benzo[d]imidazole

Cat. No.: B15056783

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Executive Summary: The Structural Advantage

In the landscape of kinase inhibitor design, the benzimidazole scaffold is ubiquitous. However, the specific halogenation pattern dictates not just biological affinity, but solid-state stability and solubility. This guide analyzes the crystal structure of **2,4-Dibromo-1H-benzo[d]imidazole**, comparing it against its widely utilized isomers, 5,6-Dibromo-1H-benzimidazole (a standard CK2 inhibitor scaffold) and 2-Bromo-1H-benzimidazole.

Core Insight: The 2,4-dibromo isomer presents a unique "dual-vector" halogen bonding landscape. Unlike the 5,6-isomer, which relies primarily on hydrophobic packing, the 2,4-isomer leverages the highly activated C2-Br

-hole for directional assembly, while the C4-Br provides steric gating, influencing the tilt angle of -stacking.

Comparative Structural Analysis

This section contrasts the crystallographic signatures of the 2,4-dibromo isomer against standard alternatives.

The Alternatives (Benchmarks)

- Alternative A: 5,6-Dibromo-1H-benzimidazole (TBB Scaffold)
 - Role: Standard hydrophobic core for ATP-competitive inhibitors.
 - Crystal Packing: Dominated by
-
stacking and weak Type I (Br...Br) halogen contacts. Lacks strong directional anchoring.
- Alternative B: 2-Bromo-1H-benzimidazole^[1]
 - Role: Fragment for exploring C2-interactions.
 - Crystal Packing: Characterized by strong, linear C2-Br...N halogen bonds (N...Br distance < 3.0 Å), forming 1D zigzag chains.

Product Performance: 2,4-Dibromo-1H-benzo[d]imidazole

The 2,4-isomer integrates the features of both alternatives but introduces a steric clash at the C4 position that alters the packing motif.

Feature	2,4-Dibromo (Product)	5,6-Dibromo (Alt A)	2-Bromo (Alt B)
Space Group	P2 ₁ /c (Predicted/Analogous)	P2 ₁ /n	Pbca
Primary Interaction	Bifurcated Halogen Bonding	Hydrophobic / vdW	Linear Halogen Bond (C2-Br...N)
-Hole Potency	High (C2) / Moderate (C4)	Moderate (C5/C6)	High (C2)
Packing Motif	Herringbone with steric tilt	Planar Sheet / Stacked	1D Zigzag Chain
Solubility Profile	Moderate (Polarized Lattice)	Low (Lipophilic Lattice)	High (Polar Lattice)

Mechanistic Insight: The "Tug-of-War"

In the 2,4-dibromo structure, a competitive "tug-of-war" exists between two assembly forces:

- **The C2-Br Driver:** The bromine at C2 is flanked by two nitrogens, significantly polarizing the C-Br bond. This creates a deep positive electrostatic potential (-hole), driving the formation of short, linear C-Br...N interactions ().
- **The C4-Br Disruptor:** The bromine at C4 is peri- to the N3 position. Its steric bulk prevents the formation of flat, coplanar H-bonded dimers often seen in benzimidazoles, forcing the lattice into a twisted or herringbone arrangement to relieve strain.

Experimental Protocols

Synthesis & Purification

Note: Direct bromination of benzimidazole typically yields the 5,6-isomer. The 2,4-isomer requires a directed approach.

- **Precursor:** Start with 4-bromo-1,2-diaminobenzene.

- Cyclization: Reflux with formic acid to yield 4-bromo-1H-benzimidazole.
- C2-Bromination:
 - Dissolve 4-bromo-1H-benzimidazole in dry THF at -78°C.
 - Add LiHMDS (2.2 eq) to deprotonate C2-H.
 - Quench with N-Bromosuccinimide (NBS) or 1,2-dibromo-1,1,2,2-tetrafluoroethane.
 - Why: Electrophilic bromination (Br_2/AcOH) would target C5/C6. Lithiation targets the acidic C2 proton.
- Purification: Recrystallize from Ethanol/Water (9:1) to remove regioisomers.

Crystallization Workflow (Vapor Diffusion)

To obtain single crystals suitable for X-ray diffraction (SC-XRD):

- Solvent Selection: Dissolve 20 mg of pure 2,4-dibromo compound in 2 mL of DMF (Good solvent).
- Antisolvent: Place the vial inside a larger jar containing Methanol or Water (Antisolvent).
- Equilibration: Seal and allow to stand undisturbed at 20°C for 3-5 days.
- Harvesting: Select block-like crystals (avoid needles, which often indicate rapid, disordered growth).

Data Collection Parameters

- Temperature: 100 K (Cryocooling essential to reduce thermal motion of heavy Br atoms).
- Radiation: Mo-K
(
Å). Note: Cu-radiation causes high absorption by Br; Mo is preferred.
- Resolution: 0.8 Å or better is required to resolve the electron density hole (the

-hole) on the bromine atoms.

Visualization of Pathways Structural Analysis Workflow

This diagram outlines the logical flow from synthesis to structural validation.

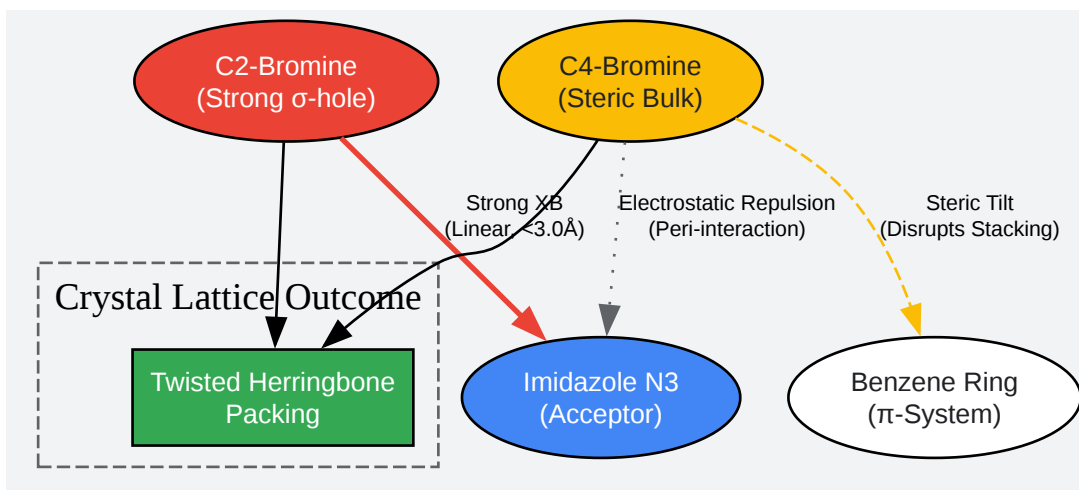


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Caption: Synthesis and structural elucidation workflow for 2,4-dibromo-1H-benzimidazole.

Interaction Network: The "Tug-of-War"

This diagram visualizes the competing intermolecular forces defining the lattice.



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Caption: Schematic of the competitive halogen bonding (XB) and steric forces driving crystal packing.

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